

alpha-Methyl-1H-imidazole-1-ethanol CAS number and molecular weight

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Compound of Interest

Compound Name: *alpha-Methyl-1H-imidazole-1-ethanol*

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Technical Guide: α -Methyl-1H-imidazole-1-ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of α -Methyl-1H-imidazole-1-ethanol, a key chemical intermediate. This document outlines its chemical and physical properties, provides detailed experimental protocols, and includes workflow diagrams for analytical and synthetic procedures.

Core Chemical Information

α -Methyl-1H-imidazole-1-ethanol is a heterocyclic compound featuring an imidazole ring linked to a propan-2-ol group. Its chemical structure and key identifiers are fundamental for its application in research and manufacturing.

Chemical Identifiers and Molecular Properties

The following table summarizes the primary chemical identifiers and computed molecular properties for α -Methyl-1H-imidazole-1-ethanol.

Property	Value	Source(s)
CAS Number	37788-55-9	[1][2][3][4][5]
Molecular Formula	C6H10N2O	[1][2][6]
Molecular Weight	126.16 g/mol	[6][7]
IUPAC Name	1-(1H-imidazol-1-yl)propan-2-ol	[7]
Synonyms	1-(2-Hydroxypropyl)imidazole, N-(2-Hydroxypropyl)imidazole	[2]

Physicochemical Properties

This table details the experimental and computed physicochemical properties of α -Methyl-1H-imidazole-1-ethanol.

Property	Value	Source(s)
Appearance	Liquid	[1][2][7]
Density	1.12 g/cm ³	[2]
Boiling Point	200-205 °C @ 1 Torr	[2]
Flash Point	135 °C	[2]
Refractive Index	1.541	[2]
XLogP3	-0.3	[7]
Topological Polar Surface Area	38 Å ²	[1]

Experimental Protocols

Detailed methodologies for the analysis and synthesis of imidazole derivatives are crucial for their effective use in research and development.

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of α -Methyl-1H-imidazole-1-ethanol.^[5] This method is suitable for purity assessment and quantification.

Objective: To determine the purity and concentration of α -Methyl-1H-imidazole-1-ethanol in a sample.

Instrumentation:

- HPLC system with a UV detector
- Newcrom R1 column (or equivalent C18 column)

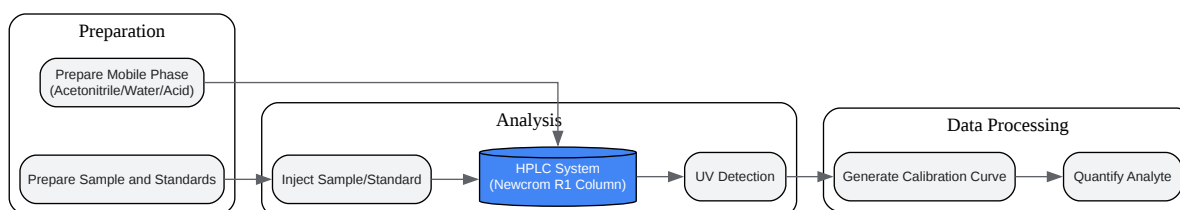
Reagents:

- Acetonitrile (MeCN), HPLC grade
- Water, deionized
- Phosphoric acid (H_3PO_4) or Formic acid (for Mass Spectrometry compatibility)

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acetonitrile and water. The exact ratio should be optimized for best separation. Acidify the mobile phase with a small amount of phosphoric acid (e.g., to a final concentration of 0.1%). For MS detection, replace phosphoric acid with formic acid.
- Sample Preparation: Accurately weigh and dissolve a known amount of the α -Methyl-1H-imidazole-1-ethanol sample in the mobile phase to create a stock solution. Prepare working standards by serial dilution of the stock solution.
- Chromatographic Conditions:
 - Column: Newcrom R1

- Mobile Phase: Acetonitrile/Water with acid
- Flow Rate: 1.0 mL/min (typical, can be optimized)
- Detection: UV at a wavelength determined by the UV spectrum of the compound (e.g., ~210 nm).
- Injection Volume: 10 μ L (typical, can be optimized)
- Analysis: Inject the prepared standards and samples into the HPLC system.
- Data Processing: Construct a calibration curve from the peak areas of the standards. Determine the concentration of α -Methyl-1H-imidazole-1-ethanol in the samples by interpolating their peak areas on the calibration curve.



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Caption: Workflow for the HPLC analysis of α -Methyl-1H-imidazole-1-ethanol.

Synthetic Protocol: Synthesis of an α -Aryl-1H-imidazole-1-ethanol Derivative

The following protocol for the synthesis of α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol serves as a representative example for the synthesis of α -substituted-1H-imidazole-1-ethanol compounds.[8][9] This method involves the reduction of a corresponding acetophenone precursor.

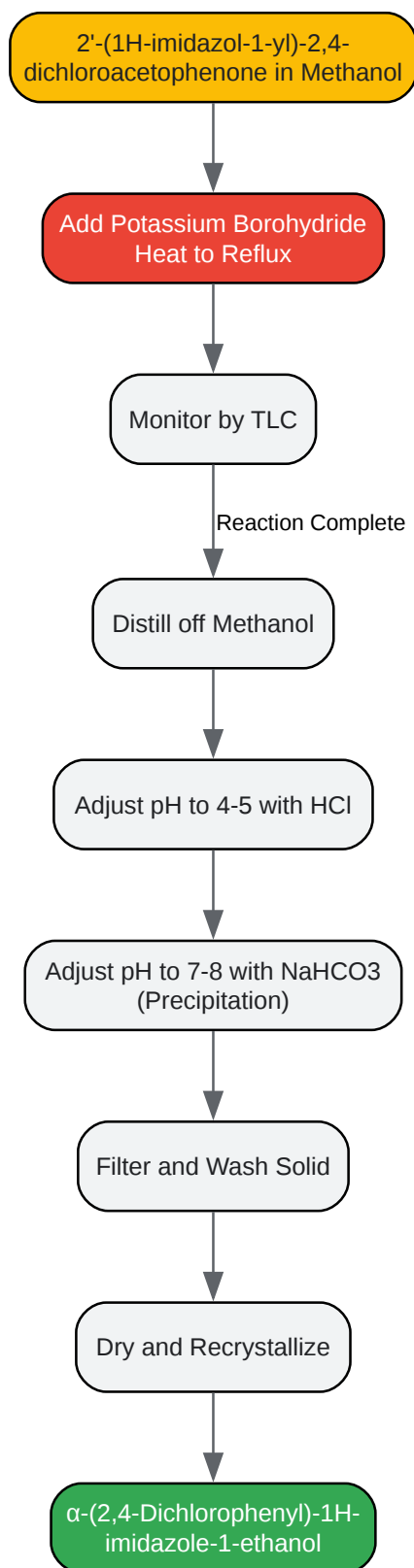
Objective: To synthesize α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol.

Materials:

- 2'-(1H-imidazol-1-yl)-2,4-dichloroacetophenone
- Methanol
- Potassium borohydride
- 5% Hydrochloric acid solution
- 5% Sodium bicarbonate solution
- Three-necked flask, stirrer, thermometer, dropping funnel

Procedure:

- Reaction Setup: In a 1000 mL three-necked flask, add 102 g of 2'-(1H-imidazol-1-yl)-2,4-dichloroacetophenone (0.4 mol) and 300 mL of methanol.
- Reduction: While stirring, add potassium borohydride in batches and then slowly heat the mixture to reflux.
- Reaction Monitoring: Continue stirring for 1 hour after the addition is complete. Monitor the progress of the reaction by thin-layer chromatography (TLC) using an eluent of ethyl acetate:methanol (10:1, v/v).
- Work-up: Once the reaction is complete, recover the methanol by distillation under reduced pressure.
- pH Adjustment and Precipitation: Adjust the pH of the concentrated residue to 4-5 with a 5% hydrochloric acid solution. Subsequently, adjust the pH to 7-8 with a 5% sodium bicarbonate solution to precipitate a white solid.
- Isolation and Purification: Collect the solid by filtration, wash with water, and dry. Recrystallize the crude product to obtain the purified α -(2,4-dichlorophenyl)-1H-imidazole-1-ethanol.



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Caption: General workflow for the synthesis of an α -aryl-1H-imidazole-1-ethanol derivative.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the public domain regarding the detailed biological activity and associated signaling pathways of α -Methyl-1H-imidazole-1-ethanol itself. It is primarily utilized as a chemical intermediate.

However, the broader class of imidazole-containing compounds, particularly those with substitutions on the ethanol moiety, are known to exhibit biological activities. For instance, α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol is a key intermediate in the synthesis of antifungal agents like Miconazole and Econazole.^{[9][10]} These antifungal drugs function by inhibiting the synthesis of ergosterol, a crucial component of fungal cell membranes.

The general effects of ethanol on intracellular signaling pathways involve modulation of receptor tyrosine kinases, serine-threonine kinases, and epigenetic mechanisms.^{[11][12]} These pathways regulate gene expression, protein translation, and neuronal excitability.^{[11][12]} Further research is required to determine if α -Methyl-1H-imidazole-1-ethanol possesses any intrinsic biological activity or modulates specific signaling pathways.

Applications and Uses

α -Methyl-1H-imidazole-1-ethanol is a versatile intermediate with applications in various industrial sectors.

- **Pharmaceutical Intermediates:** It serves as a building block in the synthesis of more complex molecules.
- **Catalysis:** It can be used as a catalyst in chemical reactions.^[2]
- **Ion Exchange Agents:** It finds utility in the formulation of ion exchange agents.^[2]
- **Coatings and Resins:** It is used as a process regulator and additive in the manufacturing of paints, coatings, adhesives, and sealants.^[7] It is also used in plastic material and resin manufacturing.^[2]

Safety and Handling

α -Methyl-1H-imidazole-1-ethanol is classified as harmful if swallowed, harmful in contact with skin, and causes skin and serious eye irritation.[3] It is also harmful if inhaled.[3]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or under a fume hood.
- Avoid breathing vapors or mist.
- Wash hands thoroughly after handling.

For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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